

Comparative analysis of BBP levels in different consumer products

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Compound of Interest

Compound Name: Butyl Benzyl Phthalate

Cat. No.: B140775

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A Comparative Analysis of Benzyl Butyl Phthalate (BBP) Levels in Consumer Products

Benzyl Butyl Phthalate (BBP) is a synthetic chemical compound belonging to the phthalate family of esters. It has been widely used as a plasticizer to enhance the flexibility and durability of various polymers, particularly polyvinyl chloride (PVC). Due to its physical properties, BBP has been incorporated into a multitude of consumer products. However, as BBP is not chemically bound to the plastic matrix, it can leach into the environment over time, leading to human exposure through ingestion, inhalation, and dermal contact.^{[1][2]} Concerns over its potential as an endocrine disruptor and reproductive toxicant have led to regulatory restrictions and a decline in its use in many applications, such as children's toys and cosmetics.^{[3][4]}

This guide provides a comparative overview of BBP concentrations found in various consumer products and related environmental media, supported by a generalized experimental protocol for its quantification.

Data on BBP Concentrations

The following table summarizes reported concentrations of BBP across different consumer product categories and associated environmental matrices. It is important to note that the data are collated from various studies, and direct comparison is challenging due to differences in matrices, units, and analytical methods.

Product Category / Matrix	BBP Concentration Range / Mean	Unit	Notes
Building Materials			
Sealants & Adhesives	1 - 13	% by weight	Found in specific products like blacktop repair, concrete patch, and mortar repair sealants. [5] [6]
Vinyl Flooring (PVC)	Major Source	-	Identified as a primary source of BBP in indoor environments, but specific % content is not consistently reported. [1] [4]
Indoor Environment			
House Dust	0.72 - 20.22	µg/g	Represents accumulation from various indoor sources. [7]
House Dust (Median)	13.64	µg/g	From a meta-analysis of multiple studies. [8]
House Dust (Geometric Mean)	0.15 - 0.24	mg/g	Higher levels were associated with the presence of PVC flooring. [9] [10]
Indoor Air (with Vinyl Floor)	23.9 (Geometric Mean)	ng/m ³	Significantly higher than in homes without vinyl flooring. [11] [12]
Indoor Air (without Vinyl Floor)	10.6 (Geometric Mean)	ng/m ³	Shows baseline levels from other potential sources. [11] [12]

**Personal Care
Products**

Cosmetics	< 1	% by weight	Considered a safe concentration level by the Cosmetic Ingredient Review (CIR) Expert Panel. [1]
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Cosmetics	8.446 (Mean)	ppm (µg/g)	An analysis of 47 products found 85.1% exceeded declared limits, with a maximum of 186.770 ppm. [13]
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Experimental Protocols

The quantification of BBP in consumer products and environmental samples is most commonly performed using Gas Chromatography coupled with Mass Spectrometry (GC-MS). Below is a generalized protocol synthesized from standard analytical methodologies.

Objective: To determine the concentration of Benzyl Butyl Phthalate (BBP) in a solid or semi-solid product matrix.

1. Sample Preparation and Extraction

- **Sample Homogenization:** A representative portion of the consumer product (e.g., 0.5-1.0 g of vinyl flooring, dust, or cosmetic cream) is accurately weighed. Solid samples may require cryogenic grinding to increase surface area.
- **Solvent Extraction:** The homogenized sample is placed in a glass centrifuge tube. An appropriate organic solvent, such as dichloromethane or ethyl acetate, is added. For complex matrices, a solvent mixture may be used.
- **Extraction Procedure:** The sample is vigorously mixed with the solvent using a vortex mixer and then subjected to ultrasonication for 20-30 minutes to ensure efficient extraction of BBP

from the matrix.

- **Centrifugation:** The mixture is centrifuged at high speed (e.g., 3500 rpm) for 10 minutes to separate the solid matrix from the organic solvent extract.
- **Extract Concentration:** The supernatant (the organic extract) is carefully transferred to a clean tube. The extract is concentrated under a gentle stream of nitrogen gas to a final volume of approximately 1 mL. This step increases the analyte concentration to detectable levels. An internal standard is typically added at this stage for accurate quantification.

2. Instrumental Analysis: GC-MS

- **System:** An Agilent 7890A GC system (or equivalent) coupled to a 5975C Mass Selective Detector (MSD) is commonly used.
- **Injection:** 1 μ L of the concentrated extract is injected in splitless mode. The injector temperature is maintained at a high temperature (e.g., 280°C) to ensure complete volatilization of the analyte.
- **Gas Chromatography:**
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
 - **Column:** A capillary column suitable for semi-volatile compounds, such as a DB-5MS (30 m x 0.25 mm x 0.25 μ m).
 - **Oven Program:** A temperature gradient is used to separate the compounds. For example: initial temperature of 80°C held for 1 minute, ramped to 200°C at 20°C/min, then ramped to 300°C at 10°C/min and held for 5-8 minutes.
- **Mass Spectrometry:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Acquisition Mode:** Selected Ion Monitoring (SIM) is used for high sensitivity and selectivity. Specific ions for BBP (e.g., m/z 91, 149, 206) are monitored to detect and quantify the compound.

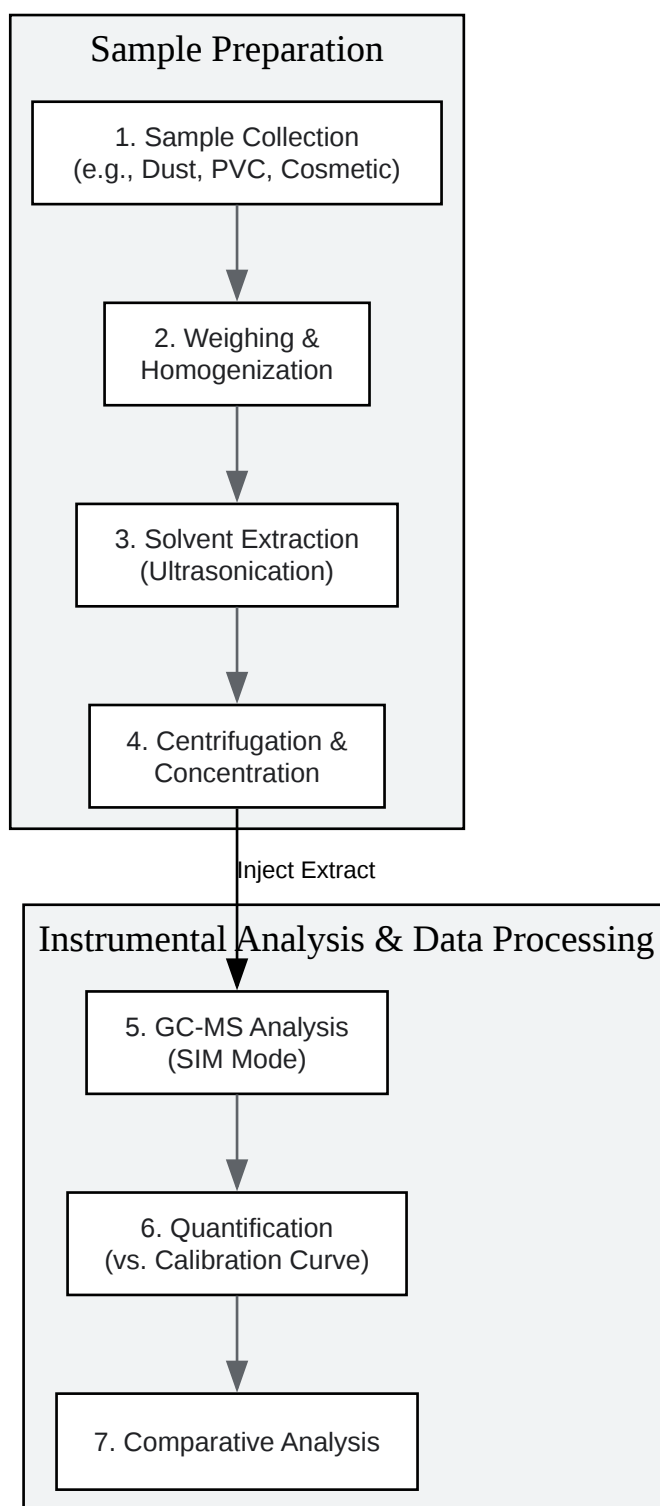
- Source Temperature: ~250°C.
- Transfer Line Temperature: ~300°C.

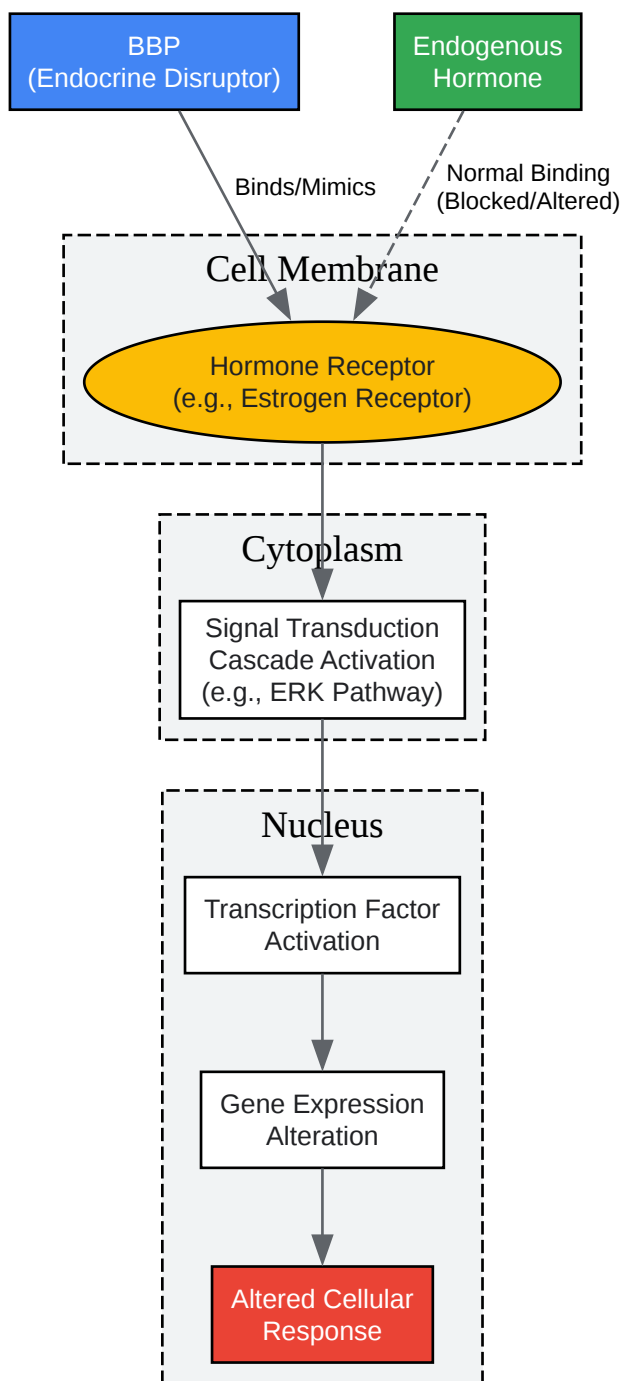
3. Data Analysis and Quantification

- Calibration: A calibration curve is generated by analyzing a series of standard solutions of BBP of known concentrations.
- Quantification: The concentration of BBP in the sample extract is determined by comparing the peak area of the analyte to the calibration curve. The final concentration in the original product is calculated by accounting for the initial sample weight and the final extract volume.

Visualizations

The following diagrams illustrate the analytical workflow for BBP analysis and a potential signaling pathway associated with its endocrine-disrupting activity.





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